

A Technical Guide to the Historical Applications of Evans Blue in Research

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Compound of Interest				
Compound Name:	Direct Blue 53			
Cat. No.:	B1197985	Get Quote		

For Researchers, Scientists, and Drug Development Professionals

Introduction

Evans Blue (EB), also known as T-1824, is an azo dye that has played a pivotal role in biomedical research for over a century.[1] Its unique property of binding with high affinity to serum albumin has made it an invaluable tool in a variety of physiological and pathological studies.[2] This technical guide provides an in-depth exploration of the core historical applications of Evans Blue, offering detailed experimental protocols, quantitative data summaries, and visual workflows to aid researchers in understanding and potentially adapting these classic methodologies for modern research contexts.

Determination of Plasma Volume

One of the earliest and most significant applications of Evans Blue was in the determination of plasma volume. The principle behind this method is the dilution of a known quantity of the dye within the circulatory system. Because Evans Blue binds tightly to plasma albumin, it is largely retained within the vascular compartment for a sufficient period to allow for accurate measurement.[1]

Experimental Protocol

This protocol is a generalized representation of historical methods for determining plasma volume in a canine model.



Materials:

- Evans Blue dye solution (0.5% w/v in sterile 0.9% saline)
- Heparinized syringes
- Centrifuge
- Spectrophotometer

Procedure:

- Preparation of Evans Blue Solution: Dissolve 0.5 g of Evans Blue powder in 100 mL of sterile 0.9% saline. Filter the solution through a 0.22 µm filter to ensure sterility and remove any particulate matter.
- Animal Preparation: Anesthetize the subject (e.g., a dog) and record its weight.
- Pre-injection Blood Sample: Draw a baseline blood sample (approximately 5 mL) from a
 peripheral vein into a heparinized syringe. This will serve as a blank for spectrophotometric
 analysis.
- Dye Injection: Accurately measure and inject a known volume of the 0.5% Evans Blue solution intravenously (e.g., 1 mL per 5 kg of body weight). Record the exact volume injected.
- Post-injection Blood Samples: At specific time intervals after injection (e.g., 10, 20, 30, and 60 minutes), draw blood samples (approximately 5 mL each) from a different vein than the one used for injection to avoid contamination.
- Plasma Separation: Centrifuge all blood samples at 2000 x g for 15 minutes to separate the plasma.
- Spectrophotometric Analysis:
 - Set the spectrophotometer to a wavelength of 620 nm.
 - Use the pre-injection plasma sample to zero the spectrophotometer (as a blank).



- Measure the absorbance of the plasma samples collected at the different time points.
- Calculation of Plasma Volume:
 - Create a standard curve by preparing serial dilutions of the Evans Blue solution in plasma from the pre-injection sample.
 - Plot the absorbance of the standards against their known concentrations.
 - Extrapolate the absorbance of the post-injection samples at time zero by plotting their absorbance values against time on a semi-logarithmic graph and extending the line back to the y-axis. This corrects for the gradual leakage of the dye from the circulation.
 - Using the extrapolated absorbance at time zero and the standard curve, determine the concentration of Evans Blue in the plasma.
 - Calculate the plasma volume using the following formula[1]:

Plasma Volume (mL) = (Total Amount of Dye Injected (mg)) / (Concentration of Dye in Plasma at Time Zero (mg/mL))

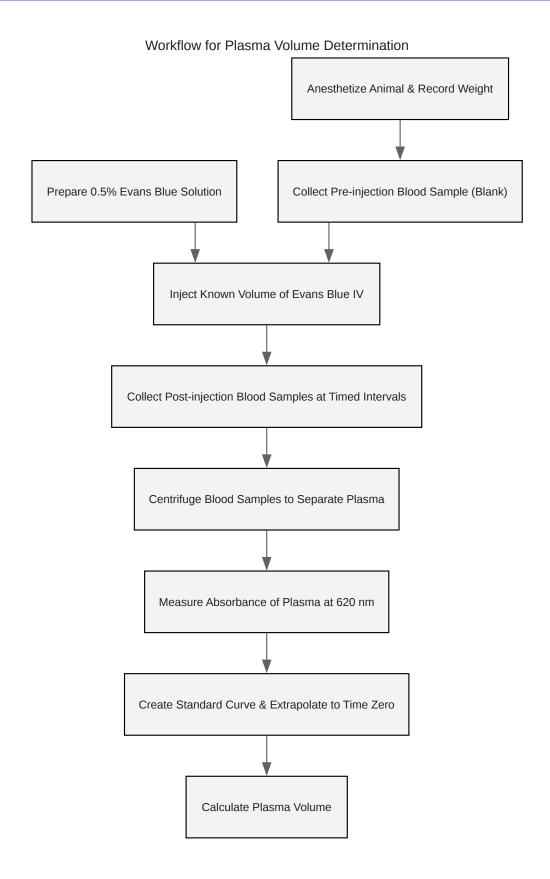
Quantitative Data

The following table summarizes representative historical data on plasma volume measurements using Evans Blue in various animal species.

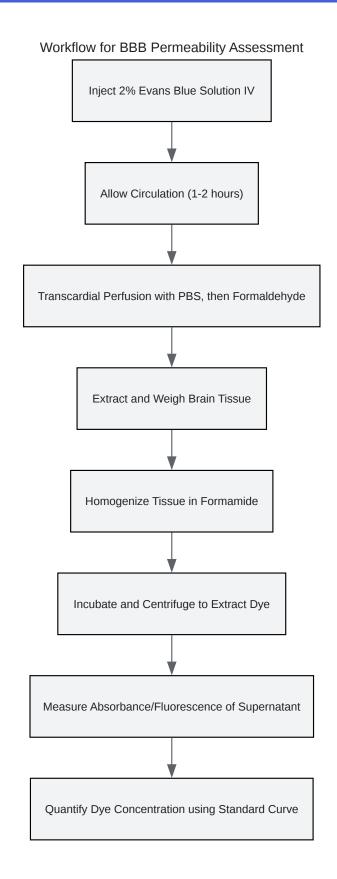
Animal Species	Average Body Weight (kg)	Average Plasma Volume (mL/kg)	Reference
Dog	10-15	45-55	[1]
Rabbit	2-3	40-50	[1]
Rat	0.2-0.3	35-45	[3]

Experimental Workflow

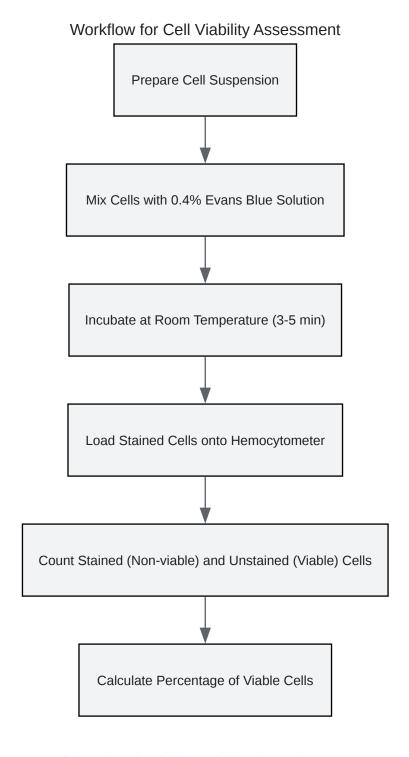












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